

Safe Disposal and Handling of AT-1002 TFA (Trifluoroacetic Acid)

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Compound of Interest

Compound Name: AT-1002 TFA

Cat. No.: B10814246

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This document provides essential safety and logistical information for the proper disposal and handling of **AT-1002 TFA** (Trifluoroacetic Acid). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE) and Handling

Before handling **AT-1002 TFA**, it is crucial to be equipped with the appropriate personal protective equipment. Trifluoroacetic acid is corrosive and can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Required Personal Protective Equipment:

PPE Item	Specification
Gloves	Wear protective gloves. Double gloving is recommended. Change gloves immediately upon contact. [4]
Eye Protection	Wear chemical safety goggles or a face shield. [3] [5] [6]
Lab Coat	A lab coat or other protective clothing must be worn.
Ventilation	Use only in a well-ventilated area or under a chemical fume hood. [5] [6]

Handling Procedures:

- Always handle **AT-1002 TFA** within a fume hood.
- Avoid breathing vapors or mist.[\[1\]](#)[\[6\]](#)
- Prevent contact with skin, eyes, and clothing.[\[1\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Transport chemicals in secondary containment, such as a bottle carrier.[\[7\]](#)

Spill Management Protocol

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

For Minor Spills (< 500 mL):

- Alert personnel in the immediate area.
- If possible, confine the spill to a small area using an inert absorbent material such as sand, diatomaceous earth, or a universal binding agent.[\[1\]](#)[\[8\]](#)
- Wear appropriate PPE, including respiratory protection.
- Contact your institution's Environmental Health & Safety (EH&S) department for assistance with cleanup.[\[7\]](#)
- Collect the absorbed material and place it in a clearly labeled, sealed container for hazardous waste disposal.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Ventilate the affected area.[\[1\]](#)[\[8\]](#)

For Major Spills (> 500 mL) or spills outside a fume hood:

- Evacuate the area immediately.

- Alert everyone in the vicinity and contact your institution's emergency number or EH&S.[4][7]
- Close the door to the affected area to contain vapors.[4]
- Do not attempt to clean up a large spill yourself.[4]

First Aid Measures

Immediate action is critical in case of exposure to **AT-1002 TFA**.

Exposure Route	First Aid Procedure
Skin Contact	Immediately remove all contaminated clothing. [1][5] Rinse the affected skin with plenty of water for at least 15 minutes.[5][6][7] Seek immediate medical attention.[1][5][8]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, holding the eyelids open.[5][6][7] Remove contact lenses if present and easy to do.[1][2][3][5] Seek immediate medical attention.[2][5][6]
Inhalation	Move the person to fresh air.[1][5] If breathing is difficult, give oxygen. Seek immediate medical attention.[5][6]
Ingestion	Rinse mouth with water.[5][8] Do NOT induce vomiting.[2][5][6] Seek immediate medical attention.[5][8]

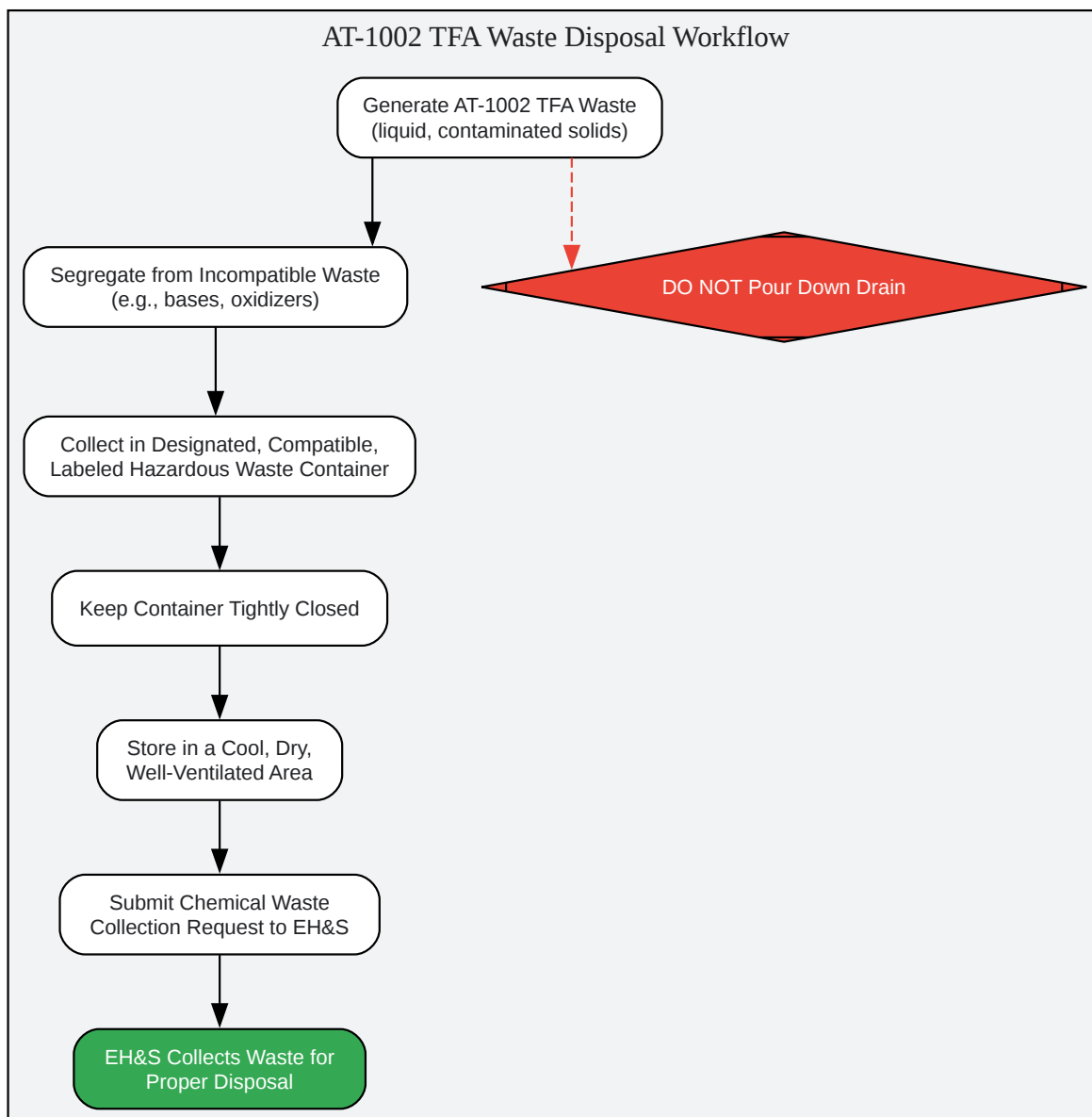
Disposal Procedures for AT-1002 TFA Waste

Proper disposal of **AT-1002 TFA** waste is critical to prevent environmental contamination and ensure regulatory compliance. **AT-1002 TFA** is harmful to aquatic life with long-lasting effects.
[1][2][3]

Step-by-Step Disposal Protocol:

- Segregation: Keep **AT-1002 TFA** waste separate from other waste streams, especially incompatible materials such as bases, oxidizing agents, and reducing agents.[\[4\]](#)[\[7\]](#)
- Container: Collect all **AT-1002 TFA** waste, including contaminated disposables like pipette tips, in a designated, closed, and properly labeled hazardous waste container.[\[4\]](#)[\[7\]](#) The container must be compatible with the chemical. Acids should not be stored in metal containers.[\[6\]](#)[\[7\]](#)
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "Trifluoroacetic Acid".
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area away from incompatible materials.[\[5\]](#)[\[6\]](#)
- Collection: Arrange for the disposal of the hazardous waste through your institution's Environmental Health & Safety (EH&S) department.[\[7\]](#) Complete any required chemical waste collection requests.[\[7\]](#)
- Drain Disposal: Do NOT pour **AT-1002 TFA** down the drain.[\[7\]](#) It is an acid and requires neutralization before it can be discharged into sewage systems, a process that should be handled by professional waste disposal services.[\[1\]](#)[\[8\]](#)

Below is a workflow diagram illustrating the proper disposal procedure for **AT-1002 TFA** waste.



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Caption: Workflow for the safe disposal of **AT-1002 TFA** waste.

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